Application Notes and Protocols: Preparation of 100 mM Ischemin Sodium Salt Stock Solution

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Compound of Interest

Compound Name:	*Ischemin sodium*
Cat. No.:	*B1574359*

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Authored by a Senior Application Scientist

This document provides a detailed guide for the preparation, handling, and storage of a 100 mM stock solution of **Ischemin sodium** salt. The protocols outlined herein are designed to ensure accuracy, reproducibility, and safety in downstream experimental applications.

Introduction to Ischemin: A CBP Bromodomain Inhibitor

Ischemin is a cell-permeable inhibitor of the CREB-binding protein (CBP) bromodomain.[1] Mechanistically, it functions by disrupting the interaction between p53 and CBP, which leads to a decrease in p53 transcriptional activity.[1] This activity has been shown to confer protection to cardiomyocytes against doxorubicin-induced apoptosis, highlighting its potential therapeutic relevance in cardioprotection and other contexts where modulation of p53 activity is desirable.[1] Given its role as a specific chemical probe, the accurate preparation of Ischemin stock solutions is paramount for reliable and interpretable experimental outcomes.

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Physicochemical Properties and Data

A thorough understanding of the physicochemical properties of **Ischemin sodium** salt is fundamental to the correct preparation of stock solutions. Key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Weight (M.Wt)	357.36 g/mol	[1]
Chemical Formula	$C_{15}H_{16}N_3O_4SNa$	[1]
PubChem CID	64983	[1]
Maximum Solubility	100 mM in water100 mM in DMSO	[1]
Purity (via HPLC)	≥99%	[1]
Appearance	Solid powder (specific color may vary by batch)	N/A
Storage of Solid	Store at +4°C	[1]

Safety, Handling, and Disposal

Note: A specific Safety Data Sheet (SDS) for **Ischemin sodium** salt was not publicly available at the time of this writing. The following guidelines are based on general best practices for handling laboratory chemicals of unknown toxicity. Researchers must consult the supplier-specific SDS upon receipt of the compound and adhere to their institution's safety protocols.

General Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, when handling **Ischemin sodium** salt in solid form or in solution.
- Ventilation: Handle the solid powder in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles.[2][3]

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- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[2][3] In case of accidental contact, flush the affected area with copious amounts of water and seek medical advice.
- Ingestion: Do not ingest. If swallowed, rinse the mouth with water and seek immediate medical attention.[4]

Disposal: Dispose of **Ischemin sodium** salt and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain unless explicitly permitted by institutional guidelines.

Experimental Protocol: Preparation of 100 mM Aqueous Stock Solution

This protocol details the steps for preparing a 100 mM stock solution of **Ischemin sodium** salt in high-purity water. The causality behind each step is explained to ensure a robust and self-validating procedure.

Materials and Equipment:

- **Ischemin sodium** salt (solid powder)
- High-purity, sterile water (e.g., cell culture grade, nuclease-free)
- Analytical balance
- Calibrated pipettes
- Sterile conical tubes or vials (amber or covered in foil to protect from light)
- Vortex mixer
- Sterile syringe filters (0.22 µm pore size)

Calculation of Required Mass:

The fundamental principle for preparing a solution of a specific molarity is based on the formula:

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Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

For a 100 mM (0.1 M) stock solution, the mass of **Ischemin sodium** salt required per milliliter of solvent is calculated as follows:

- Mass (mg) for 1 mL: 0.1 mol/L * 0.001 L * 357.36 g/mol = 0.035736 g = 35.74 mg

Therefore, to prepare 1 mL of a 100 mM stock solution, you will need 35.74 mg of **Ischemin sodium** salt. Adjust the mass and volume proportionally for your experimental needs.

Step-by-Step Procedure:

- Aliquot Solid Compound: Allow the vial of **Ischemin sodium** salt to equilibrate to room temperature before opening to prevent condensation of moisture. In a chemical fume hood, carefully weigh the required amount of the powder using an analytical balance.
    - Rationale: Equilibrating to room temperature is crucial to prevent atmospheric water from condensing on the hygroscopic solid, which would lead to inaccurate weighing.
- Dissolution: Transfer the weighed powder to a sterile conical tube or vial. Add the calculated volume of high-purity, sterile water.
    - Rationale: The use of sterile water and containers minimizes the risk of microbial contamination, which can degrade the compound.
- Solubilization: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. The solution should be clear and free of particulates.
    - Rationale: Vigorous mixing ensures complete solubilization and a homogenous stock solution, which is critical for accurate downstream dilutions.
- Sterile Filtration (Recommended): To ensure the sterility of the stock solution and remove any potential micro-particulates, pass the solution through a 0.22 µm sterile syringe filter into a new sterile, light-protected tube.
    - Rationale: This step is a best practice for solutions that will be used in cell culture or other sensitive biological assays to prevent contamination.

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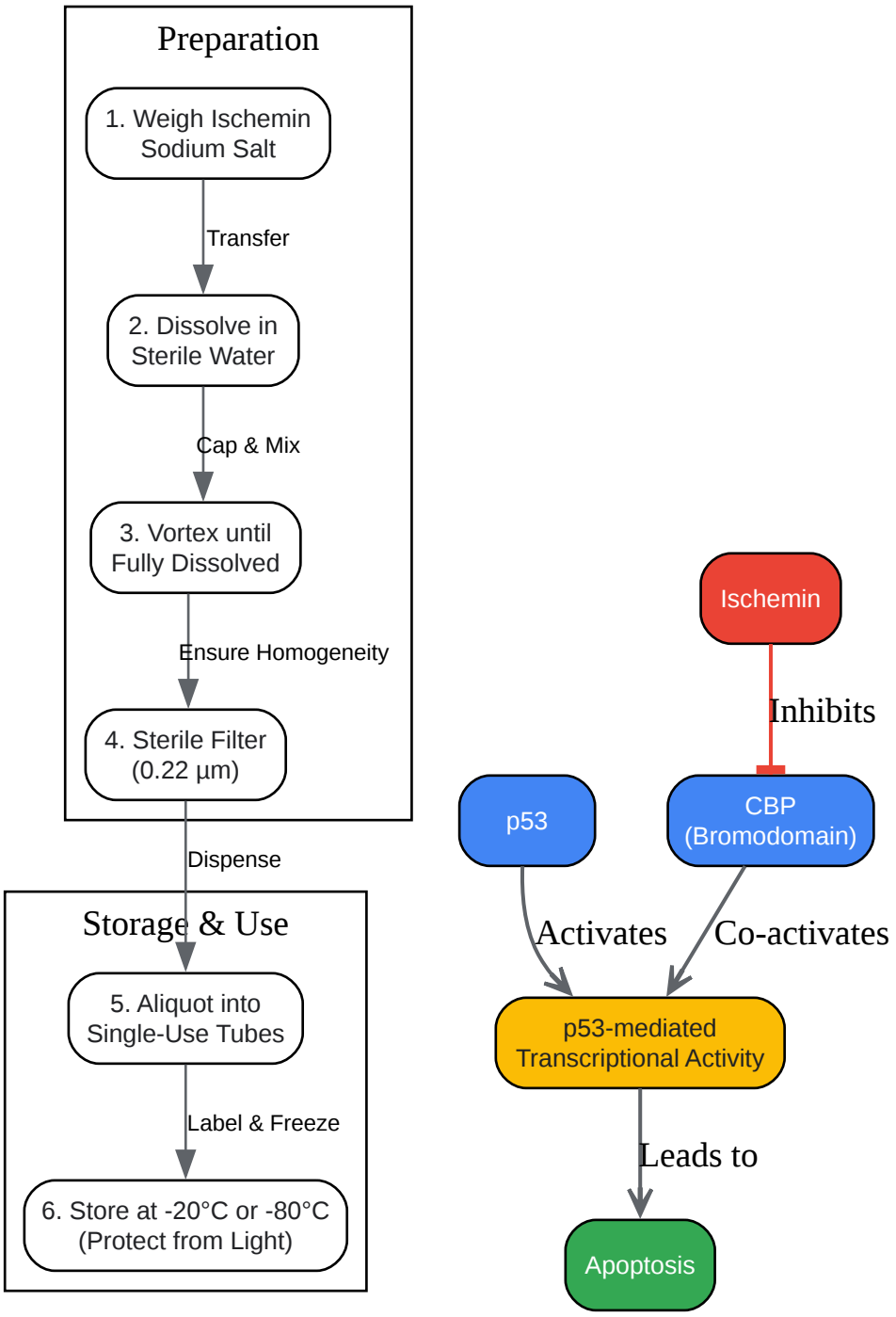
- Aliquoting and Storage:
  - Divide the stock solution into smaller, single-use aliquots.
  - Rationale: Aliquoting prevents multiple freeze-thaw cycles, which can degrade the compound and compromise the stability of the solution. It also minimizes the risk of contaminating the entire stock.
  - Storage Conditions: While specific stability data for **Ischemin sodium** salt in aqueous solution is not readily available, it is recommended to store the aliquots at -20°C or -80°C for long-term storage. For short-term use, storage at 4°C may be acceptable, but it is advisable to prepare fresh solutions for critical experiments. Protect the solution from light.
  - Rationale: Storing at low temperatures slows down potential chemical degradation. Protecting from light is a general precaution for complex organic molecules that may be photosensitive.

Visual Workflow and Diagrams

Preparation Workflow

The following diagram illustrates the key steps in the preparation of the **Ischemin sodium** salt stock solution.

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Caption: Ischemin inhibits the CBP bromodomain, disrupting p53-CBP interaction.

Conclusion and Best Practices

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The preparation of an accurate and stable 100 mM **Ischemin sodium** salt stock solution is achievable through careful adherence to this protocol. The principles of accurate measurement, use of high-purity reagents, aseptic technique, and appropriate storage are critical for experimental success. Given the absence of comprehensive, long-term stability data for aqueous solutions of Ischemin, it is strongly recommended that researchers prepare fresh stock solutions regularly and avoid repeated freeze-thaw cycles. Always refer to the most current safety information provided by the supplier.

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